

# tert-Butyl 3-hydroxy-4-nitrobenzoate: Technical Safety & Handling Guide

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## Compound of Interest

Compound Name:	<i>tert-Butyl 3-hydroxy-4-nitrobenzoate</i>
CAS No.:	123330-86-9
Cat. No.:	B053186

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## Part 1: Chemical Profile & Hazard Identification

### The "Why" of Safety: Structural Analysis

To safely handle **tert-butyl 3-hydroxy-4-nitrobenzoate** (CAS: 123330-86-9), one must understand the interplay between its three functional groups. This is not merely a "toxic powder"; it is a chemical system with specific reactivities:

- Nitro Group ( ): Located at the 4-position, this group introduces electron-withdrawing character, increasing the acidity of the neighboring phenol. While mono-nitro compounds are generally stable, they possess energetic potential. Upon thermal decomposition (fire), they release toxic nitrogen oxides ( ).
- Phenolic Hydroxyl ( )

): The 3-hydroxy group is acidic. In the presence of strong bases, it forms a phenoxide anion, which is significantly more reactive and prone to oxidation.

- tert-Butyl Ester (

): Unlike methyl/ethyl esters, the tert-butyl group is acid-labile. Exposure to strong acids (e.g., TFA, HCl) will cleave this ester, releasing isobutylene gas (flammable) and precipitating the parent acid (3-hydroxy-4-nitrobenzoic acid).

## Physicochemical Properties

Property	Value / Description	Context for Handling
CAS Number	123330-86-9	Unique identifier for inventory/SDS verification.
Molecular Formula		
Molecular Weight	239.23 g/mol	Calculation basis for stoichiometry.
Physical State	Solid (Crystalline Powder)	Dust generation is a primary exposure vector.
Color	Yellow to Beige	Self-Validating Check: Darkening to orange/brown indicates oxidation or hydrolysis.
Melting Point	~84–95 °C (Analog inferred)	Caution: Do not overheat; keep drying oven <50 °C.
Solubility	Soluble in DCM, EtOAc, MeOH	Insoluble in water; sinks and persists in aqueous spills.

## GHS Hazard Classification

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[1][2][4]

- Warning: While not formally classified as an explosive, treat as a Thermo-Sensitive Solid. Avoid containment during heating.

## Part 2: Hierarchy of Controls & Handling Protocols

### Engineering Controls

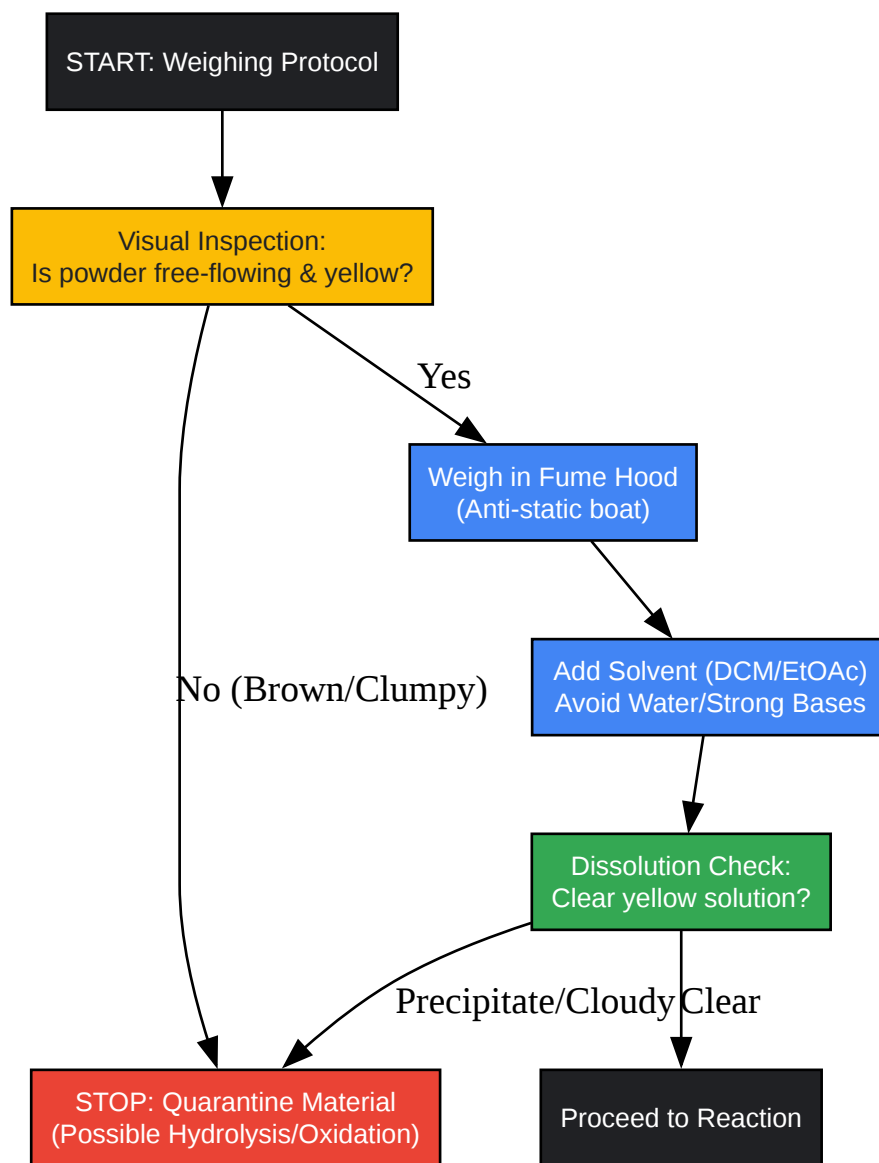
- Primary Containment: All weighing and transfer operations must be performed inside a Chemical Fume Hood or a Powder Containment Balance Enclosure.
- Ventilation: Face velocity must be maintained at 80–100 fpm.
- Static Control: Use anti-static weighing boats. Nitro-aromatics can be sensitive to electrostatic discharge (ESD) in dry environments.

### Personal Protective Equipment (PPE) Matrix

Protection Zone	Requirement	Rationale (Causality)
Hand Protection	Nitrile (Double Gloved)	Phenolic compounds permeate latex rapidly. Double gloving allows outer glove removal upon contamination without skin exposure.[4]
Eye Protection	Chemical Goggles	Safety glasses are insufficient. Fine powder can bypass side shields; phenols cause severe corneal damage.
Respiratory	N95 or P100 (if outside hood)	Only required if engineering controls fail. Dust inhalation triggers immediate respiratory tract irritation (H335).
Body	Lab Coat (Cotton/Flame Resistant)	Synthetic fibers (polyester) can melt into skin if a flash fire occurs (nitro-compound risk).

## Experimental Workflow: Safe Weighing & Solubilization

The following diagram illustrates a self-validating workflow designed to minimize exposure and verify compound integrity before use.



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Figure 1: Decision-tree workflow for initial handling. The "Visual Inspection" steps act as Go/No-Go gates to prevent the use of degraded material.

## Part 3: Storage, Stability & Emergency Response

### Storage Conditions

- Temperature: Store at 2–8 °C (Refrigerated).

- Atmosphere: Store under Inert Gas (Argon/Nitrogen). Phenols are prone to oxidation; the nitro group accelerates this by withdrawing electron density, making the ring susceptible to nucleophilic attack by moisture.
- Incompatibilities:
  - Strong Bases (NaOH, KOH, Amines): Will deprotonate the phenol, causing rapid color change (red/orange) and potential exotherm.
  - Strong Acids: Will cleave the tert-butyl ester.
  - Reducing Agents: Can reduce the nitro group to an amine or hydroxylamine (exothermic).

## Emergency Response Protocols

### Spill Response (Solid)

- Evacuate the immediate area if dust is airborne.[4]
- Don PPE: Goggles, double nitrile gloves, N95 respirator.
- Contain: Cover spill with a damp paper towel to prevent dust dispersion.
- Clean: Scoop up material. Wipe surface with weak base (5% Sodium Bicarbonate) to neutralize any phenolic residue, then water.
  - Note: The bicarbonate wash may turn yellow (phenoxide formation); this confirms the cleaning is working.

### Fire (Decomposition)

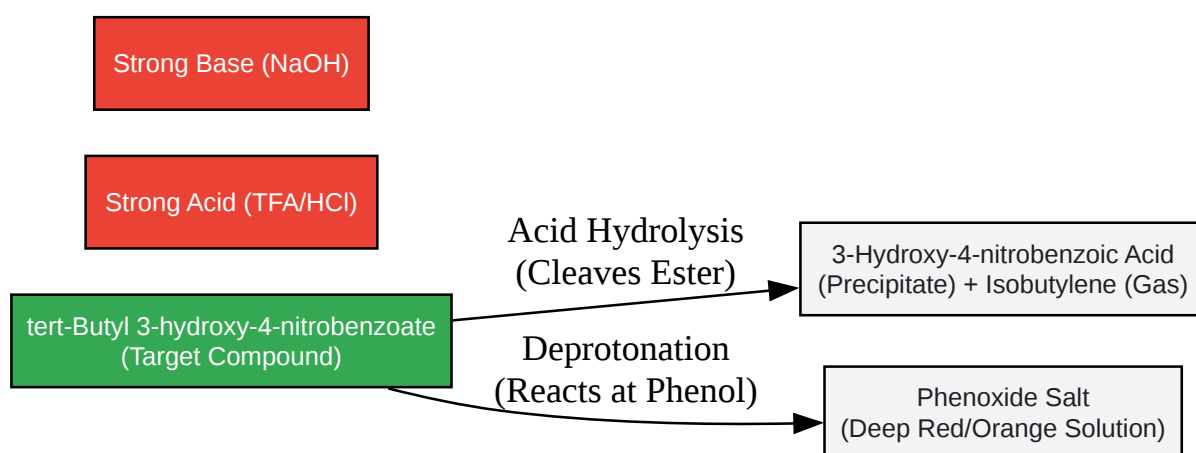
- Hazard: Burning releases Nitrogen Oxides ( )—reddish-brown fumes that can cause delayed pulmonary edema.
- Action: Do not inhale smoke. Use CO<sub>2</sub> or Dry Chemical extinguishers.[4][5] If a large quantity (>100g) is involved, evacuate upwind.

## Waste Disposal

- Segregation: Dispose of as Hazardous Organic Waste.
- Labeling: Clearly tag as "Contains Nitro-Aromatics" and "Phenols".
- Prohibition: Do NOT mix with oxidizing waste streams (e.g., Chromic acid, Nitric acid) as this creates an explosion hazard.

## Part 4: Synthesis & Degradation Pathways

Understanding the chemical lineage helps predict impurities and side reactions.



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Figure 2: Reactivity map showing incompatibility consequences. Acid exposure generates flammable gas; base exposure alters solubility and color.

## References

- Sigma-Aldrich. (2024).[3] **tert-Butyl 3-hydroxy-4-nitrobenzoate** Product Detail & CAS Verification. [Link](#)
- PubChem. (2024). Compound Summary: tert-Butyl 3-nitrobenzoate (Structural Analog for Safety Data). National Library of Medicine. [Link](#)
- Thermo Fisher Scientific. (2024). Safety Data Sheet: Methyl 3-hydroxy-4-nitrobenzoate (Analogous Hazard Profile). [Link](#)

- BenchChem. (2025).[6] Laboratory-Scale Synthesis of Nitrobenzoic Acid Derivatives. [Link](#)
- ECHA (European Chemicals Agency). (2024). Registration Dossier: Nitrobenzoic acid esters - GHS Classifications. [Link](#)

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## Sources

- 1. [pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](https://pim-resources.coleparmer.com)]
- 2. 2-(Carbamoylamino)propanoic acid | C4H8N2O3 | CID 426409 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 4. [capotchem.com](https://capotchem.com) [[capotchem.com](https://capotchem.com)]
- 5. [docsity.com](https://docsity.com) [[docsity.com](https://docsity.com)]
- 6. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
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